

stability and storage conditions for triphenylgermane

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Triphenylgermane

CAS No.: 2816-43-5

Cat. No.: S1905349

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Key Physical Properties of Triphenylgermane

The table below summarizes the basic identifying information and physical characteristics of **triphenylgermane** (also known as triphenylgermanium hydride) found in chemical databases [1] [2].

Property	Value / Description
CAS Number	2816-43-5 [1] [2]
Molecular Formula	$C_{18}H_{16}Ge$ [1] [2]
Molecular Weight	304.96 g/mol [1] [2]
Melting Point	40-43 °C (lit.) [1]
Form	Powder or crystals [1]
Hydrolytic Sensitivity	No reaction with water under neutral conditions [1]

Recommended Storage and Handling Protocols

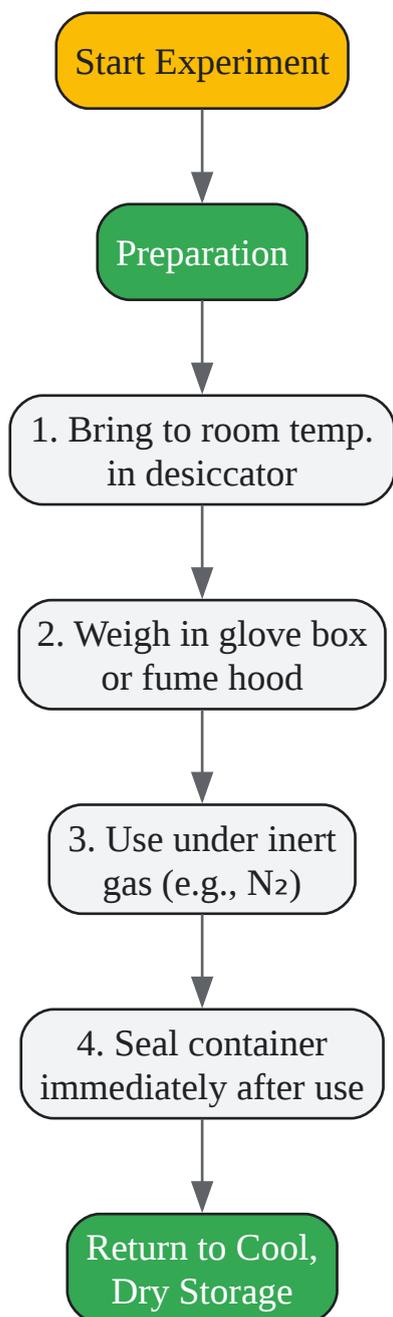
Based on its physical properties and general laboratory best practices, here are recommended protocols for handling and storing **triphenylgermane**.

Storage Conditions

- **Temperature:** Store in a **cool, dry place**. Given its relatively low melting point (40-43°C), it should be kept at room temperature or below, away from any heat sources [1].
- **Environment:** Although it is stable in neutral water, storing it in a **dry environment** is prudent to prevent potential hydrolysis under non-neutral conditions that may arise from absorbed atmospheric moisture [1].
- **Container:** Store in a tightly sealed container to protect it from air and moisture over time.

Experimental Handling Workflow

The following diagram outlines a logical workflow for safely handling **triphenylgermane** in a laboratory setting.



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Frequently Asked Questions for Technical Support

Here are some anticipated FAQs that directly address issues researchers might encounter.

- **Q1: The compound has melted during storage. What should I do?**

- **A: Triphenylgermane** has a low melting point (40-43°C). If it melts, it may not be degraded. Allow it to slowly cool and solidify in a controlled, dry environment (e.g., a desiccator) before use. Check its purity by running an NMR or other appropriate analytical method before proceeding with critical experiments.
- **Q2: How should I handle triphenylgermane if it is sensitive to air or moisture?**
 - **A:** While the compound is reported to have no reaction with neutral water, standard best practices for air-sensitive organometallic compounds should be followed for long-term stability [1]. This includes using an inert atmosphere (e.g., nitrogen or argon glove box) and anhydrous solvents during weighing and reaction setup.
- **Q3: The reagent is not yielding expected results. How can I check its purity?**
 - **A:** Characterization techniques like (^1H) NMR and Gas Chromatography-Mass Spectrometry (GC-MS) are standard for verifying the identity and purity of organic and organometallic compounds. Compare your NMR results against known spectra.

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References

1. | 2816-43-5 TRIPHENYLGEMANE [chemicalbook.com]
2. Triphenylgermanium hydride | CAS 2816-43-5 | SCBT - Santa Cruz... [scbt.com]

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